

# trilinolein solubilization DMSO for cell studies

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## Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

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## Trilinolein and DMSO: Key Properties and Data

The table below summarizes the fundamental information you need to work with **Trilinolein**.

| Property           | Specification                            | Relevance to Cell Studies   |
|--------------------|--|---|
| Molecular Weight   | 879.38 g/mol [1] [2]                     | Required for molarity calculations.   |
| CAS Number         | 537-40-6 [1] [2]                         | For unique compound identification.   |
| Physical Form      | Colorless to light yellow liquid [1] [2] | -   |
| Density            | ~0.92 g/cm <sup>3</sup> [1] [2]          | -   |
| Primary Solvent    | DMSO [1] [2]                             | Suitable for creating high-concentration stock solutions.                                     |
| Solubility in DMSO | ≥100 mg/mL (≥113.72 mM) [1]              | Allows for concentrated stock solutions to minimize final DMSO concentration in cell culture. |

## Stock Solution Preparation Protocol

Here is a step-by-step guide for preparing a 100 mg/mL **trilinolein** stock solution in DMSO.

| Step                  | Procedure   | Critical Parameters   |
|-----------------------|---|---|
| <b>1. Materials</b>   | Trilinolein, anhydrous DMSO, glass vial, balance, ultrasonic bath.                        | Use anhydrous DMSO to prevent moisture absorption, which can affect solubility.                           |
| <b>2. Weighing</b>    | Accurately weigh 50 mg of trilinolein liquid.   | The density is approx. 0.92 g/cm <sup>3</sup> ; use a positive displacement pipette for accuracy [1] [2]. |
| <b>3. Dissolution</b> | Transfer trilinolein to a glass vial. Add 500 µL of DMSO to achieve a 100 mg/mL solution. | <b>Sonication is recommended</b> to aid dissolution [2].  |
| <b>4. Storage</b>     | Aliquot and store at -20°C in a sealed, light-proof container [1].                        | Avoid repeated freeze-thaw cycles. Stable for at least one month at -20°C [1].                            |

## Critical Considerations for Cell-Based Assays

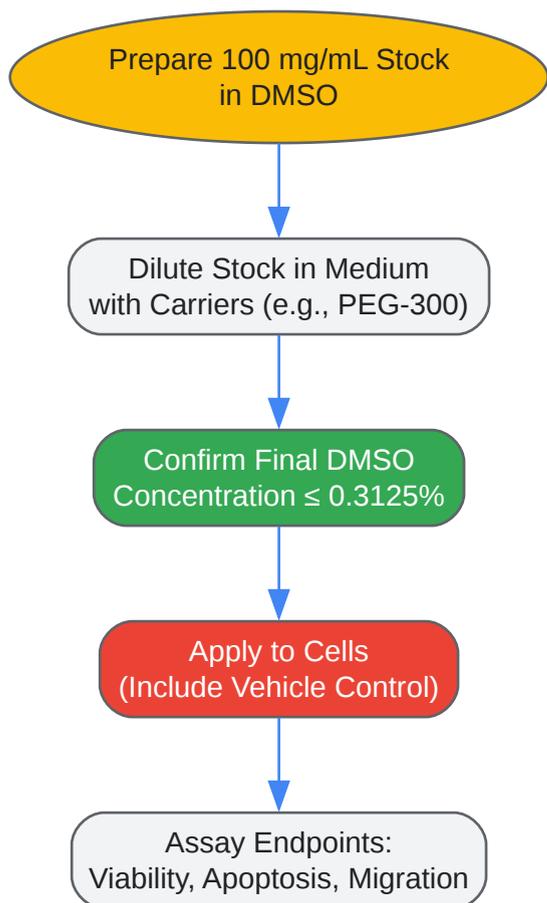
The following points are crucial for designing valid and reliable cell experiments.

- **DMSO Cytotoxicity:** DMSO is not biologically inert. For most cell lines, a final concentration of **0.3125% (v/v) DMSO** has been shown to have minimal impact on cell viability over 24-72 hours [3]. However, this threshold can vary by cell type and exposure time. Always include a vehicle control with the same DMSO concentration as your treatment groups.
- **Dilution into Culture Medium:** When adding the stock solution to aqueous cell culture medium, **trilinolein** may precipitate due to the "ouzo effect." To create a homogeneous working solution, sequentially dilute the DMSO stock into a medium containing carriers like PEG-300 and Tween-80 [1].
- **Solvent Verification:** If you need to quantify the exact concentration of DMSO in your final formulations (e.g., in nanoformulations), direct-injection gas chromatography is the preferred analytical method, as headspace techniques are less suitable for DMSO [4].

## Experimental Workflow for Treatment

The diagram below outlines the logical workflow for preparing and applying **trilinolein** treatments in a cell culture setting, highlighting key control points.

#### Trilinolein Treatment Workflow



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## Application Notes & Troubleshooting

- **Biological Activity of Trilinolein:** Your experimental design should be guided by its known mechanisms. Research indicates **trilinolein** can inhibit cancer cell viability and induce apoptosis, potentially through downregulation of the **PI3K/Akt signaling pathway** and increased ROS production [1]. It also inhibits cell migration, which may be linked to its ability to reduce **MMP-2** levels [1].
- **Troubleshooting Common Issues:**
  - **Precipitation:** If the compound precipitates upon dilution, ensure you are using the recommended solvent mixture (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) and vortex/sonicate thoroughly [1].

- **High Cytotoxicity:** If you observe unexpected cell death, first verify that the final DMSO concentration in your wells does not exceed the safe threshold for your specific cell line. Re-run a DMSO cytotoxicity curve if necessary.

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